

Unveiling Butyl D-glucoside: A Technical Guide to its Natural Occurrence and Sources

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Compound of Interest

Compound Name: *Butyl D-glucoside*

CAS No.: 31387-97-0

Cat. No.: B12647583

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Butyl D-glucoside, a naturally occurring alkyl polyglucoside, has garnered interest within the scientific community for its potential applications. This technical guide provides a comprehensive overview of its natural sources, supported by available data and experimental methodologies. While its presence in the plant kingdom is established, quantitative data remains sparse, highlighting an area ripe for further investigation. This document aims to consolidate the current knowledge and provide a foundation for future research and development.

Natural Occurrence of Butyl D-glucoside

Butyl D-glucoside has been identified in at least two plant species:

- Japanese Morning Glory (*Ipomoea nil*): This flowering plant is a known source of **Butyl D-glucoside**.^[1]

- Apricot (*Prunus armeniaca*): This widely cultivated fruit tree also contains **Butyl D-glucoside**.^[1]

While these sources are confirmed, there is a notable contradiction in the literature, with at least one source suggesting that **Butyl D-glucoside** is not found in nature. However, the repeated identification in specific plant species suggests a natural origin. Further research is necessary to resolve this discrepancy and to explore a wider range of plant species for its presence.

Quantitative Data

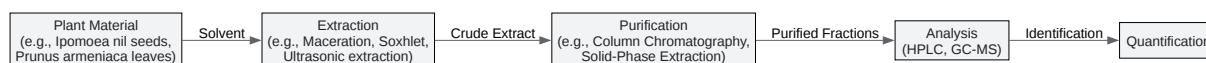
Currently, there is a significant lack of publicly available quantitative data on the concentration of **Butyl D-glucoside** in its natural sources. The existing literature primarily focuses on the identification and qualitative presence of the compound. This data gap presents a key opportunity for future research to determine the yield and viability of these natural sources for potential extraction and application.

Experimental Protocols

Detailed experimental protocols for the specific extraction, isolation, and quantification of **Butyl D-glucoside** from *Ipomoea nil* and *Prunus armeniaca* are not extensively documented in the available literature. However, general methodologies for the analysis of glycosides in plant materials can be adapted.

General Extraction and Analysis Workflow

The following diagram illustrates a general workflow for the extraction and analysis of glycosides from plant material, which can be tailored for **Butyl D-glucoside**.



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Caption: General workflow for glycoside extraction and analysis.

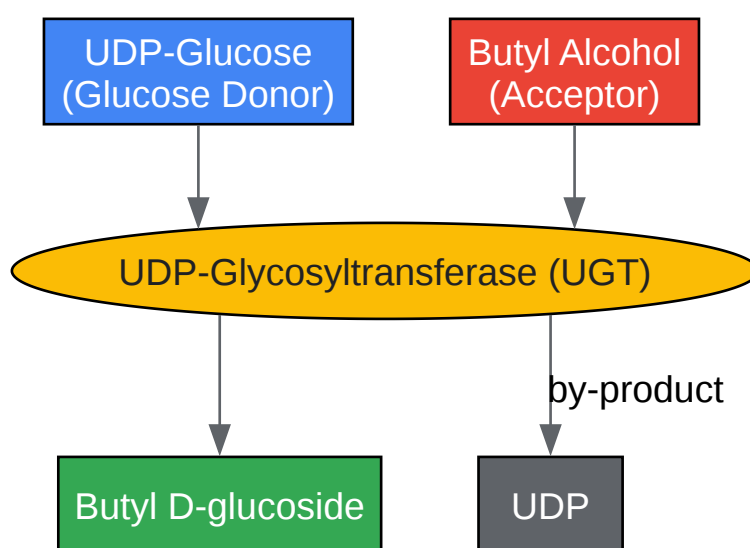
Methodologies for Key Experiments:

- **High-Performance Liquid Chromatography (HPLC):** HPLC is a robust technique for the separation and quantification of glycosides. A reversed-phase C18 column is typically used with a mobile phase consisting of a gradient of water and an organic solvent like acetonitrile or methanol, often with a small amount of acid (e.g., formic acid) to improve peak shape. Detection can be achieved using a Diode Array Detector (DAD) or a Mass Spectrometer (MS).
- **Gas Chromatography-Mass Spectrometry (GC-MS):** For GC-MS analysis, the non-volatile **Butyl D-glucoside** would require derivatization to increase its volatility. This typically involves silylation to convert the hydroxyl groups to trimethylsilyl (TMS) ethers. The derivatized sample is then injected into the GC-MS system for separation and identification based on its mass spectrum.

Biosynthesis of Alkyl Glucosides in Plants

The biosynthesis of alkyl glucosides in plants is a complex process involving the transfer of a glucose molecule from a donor, such as UDP-glucose, to an alcohol acceptor. This reaction is catalyzed by a class of enzymes known as UDP-glycosyltransferases (UGTs).

The following diagram illustrates the general enzymatic synthesis of an alkyl glucoside.



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References

- 1. Butyl Glucoside | C₁₀H₂₀O₆ | CID 111068 - PubChem [pubchem.ncbi.nlm.nih.gov]
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